

Safe handling and storage of 3,4,5-Trifluorobenzyl bromide

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Compound of Interest

Compound Name: **3,4,5-Trifluorobenzyl bromide**

Cat. No.: **B1333451**

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Technical Support Center: 3,4,5-Trifluorobenzyl Bromide

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **3,4,5-Trifluorobenzyl bromide** (CAS No: 220141-72-0). Adherence to these guidelines is critical to ensure a safe laboratory environment.

Frequently Asked Questions (FAQs)

Q1: What is **3,4,5-Trifluorobenzyl bromide** and what are its primary hazards?

A1: **3,4,5-Trifluorobenzyl bromide** is a fluorinated organic compound used as a building block in the synthesis of pharmaceuticals and agrochemicals.^[1] It is a corrosive and combustible liquid that is also a lachrymator (a substance that causes tearing).^{[2][3][4]} The primary hazards are severe skin burns and serious eye damage.^{[2][5]} It may also be corrosive to metals.^{[4][5]}

Q2: What are the recommended storage conditions for this chemical?

A2: Store **3,4,5-Trifluorobenzyl bromide** in a tightly closed container in a dry, cool, and well-ventilated area, away from heat and ignition sources.^{[6][7][8]} It is recommended to store it at temperatures between 2-8°C.^[1] The storage area should be designated for corrosive materials.^{[6][8]} Due to its sensitivity to moisture and light, it should be stored under an inert

atmosphere, such as argon or nitrogen, and protected from light.[6][7] The container should be stored locked up.[9]

Q3: What Personal Protective Equipment (PPE) is required when handling **3,4,5-Trifluorobenzyl bromide?**

A3: When handling this compound, a comprehensive set of PPE is mandatory. This includes:

- Eye/Face Protection: Tightly fitting safety goggles and a face shield.[7]
- Skin Protection: Chemical-resistant gloves (impermeable) and protective clothing to prevent any skin contact.[7][8]
- Respiratory Protection: All handling should occur in a certified chemical fume hood.[6][8] If ventilation is insufficient or for emergency situations, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) or a self-contained breathing apparatus is necessary.[7]
- General: An eyewash station and a safety shower must be readily accessible in the immediate work area.[3][6]

Q4: What should I do in case of accidental exposure?

A4: Immediate action is crucial.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to rinse under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention from an ophthalmologist.[5][8]
- Skin Contact: Immediately remove all contaminated clothing and shoes. Flush the affected skin with large amounts of water for at least 15 minutes. Seek immediate medical attention. [5][8][9]
- Inhalation: Move the individual to fresh air and keep them in a position comfortable for breathing. If breathing has stopped or is difficult, provide artificial respiration. Seek immediate medical attention.[5][8][9]

- Ingestion: Rinse the mouth thoroughly with water. Do NOT induce vomiting. Seek immediate medical attention.[5][8][9]

Q5: How should a small spill of **3,4,5-Trifluorobenzyl bromide** be handled?

A5: For a small spill, first ensure the area is well-ventilated and remove all sources of ignition. [6][8] Wearing full PPE, cover the spill with a non-combustible, inert absorbent material such as sand, silica gel, or vermiculite.[6][8][10] Do not use combustible materials like sawdust.[6] Collect the absorbed material using spark-proof tools and place it into a suitable, labeled, and closed container for chemical waste disposal.[5][6][8] Clean the spill area thoroughly.

Q6: What materials are incompatible with **3,4,5-Trifluorobenzyl bromide**?

A6: This compound is incompatible with a range of substances and conditions. Avoid contact with strong oxidizing agents, strong acids, strong bases, alcohols, amines, and metals.[6][7][9] It is also sensitive to moisture and water, which can cause it to decompose.[3][7]

Data Summary Tables

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	220141-72-0[1][2]
Molecular Formula	C ₇ H ₄ BrF ₃ [1][2][11]
Molecular Weight	225.01 g/mol [1][2]
Appearance	Light yellow to brown clear liquid[1][4]
Boiling Point	46 °C @ 1 mmHg[1]
Density	~1.71 g/cm ³ [1]
Flash Point	65.6 °C (150.1 °F) - closed cup
Solubility in Water	Decomposes[7]

Table 2: Hazard Identification

Hazard Classification	Code	Description
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage[2][5]
Corrosive to Metals	H290	May be corrosive to metals[4][5]
Flammable Liquids	H227	Combustible liquid[4]
GHS Pictogram	GHS05	Corrosion
Signal Word	Danger	[5]

Table 3: Storage and Incompatibility Summary

Parameter	Recommendation
Storage Temperature	2 - 8 °C[1]
Storage Conditions	Cool, dry, well-ventilated, locked area under inert gas[6][7][8]
Protection	Protect from moisture, light, heat, and ignition sources[7][8]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases, alcohols, amines, metals, water[6][7][9]

Experimental and Safety Protocols

Protocol 1: Standard Handling Procedure in a Laboratory Setting

- Preparation:
 - Confirm the availability and functionality of a safety shower and eyewash station.
 - Don all required PPE: safety goggles, face shield, lab coat, and chemical-resistant gloves.
 - Ensure the chemical fume hood is operating correctly (check airflow monitor).

- Handling:
 - Conduct all manipulations of **3,4,5-Trifluorobenzyl bromide** inside the certified chemical fume hood.
 - Use glassware that is clean, dry, and free of cracks.
 - If transferring the liquid, use a syringe or pipette. Avoid pouring directly from the bottle when possible to minimize splashing.
 - Keep the container tightly sealed when not in use.
- Post-Handling:
 - Wipe down the work area in the fume hood.
 - Properly seal and store the chemical according to the recommended conditions.
 - Dispose of any contaminated materials (e.g., pipette tips, gloves) in a designated hazardous waste container.
 - Remove PPE and wash hands thoroughly with soap and water.[\[6\]](#)

Protocol 2: Emergency First Aid Procedures

- General: Ensure the scene is safe for the first aider. The first aider must wear appropriate PPE to avoid secondary contamination.
- Skin Exposure:
 - Immediately guide the affected person to the safety shower.
 - While flushing with water, remove all contaminated clothing.[\[9\]](#)
 - Continue flushing the skin for at least 15 minutes.[\[8\]](#)
 - Call for emergency medical assistance.
- Eye Exposure:

- Lead the person to the eyewash station.
- Hold eyelids open and flush eyes with a continuous, gentle stream of water for at least 15 minutes.[\[8\]](#)
- Call for emergency medical assistance immediately.
- Inhalation:
 - Move the exposed individual to an area with fresh air.[\[9\]](#)
 - Call for emergency medical assistance.
 - If the person is not breathing, begin artificial respiration, but only if you are trained to do so.

Protocol 3: Spill Decontamination and Cleanup

- Evacuate and Alert: Immediately alert others in the lab and evacuate the immediate area.
- Assess: From a safe distance, assess the extent of the spill. For large spills, evacuate the entire lab and call emergency services. This protocol is for small, manageable spills only.
- Secure Area: Restrict access to the spill area and eliminate all ignition sources.[\[8\]](#)
- Don PPE: Wear full PPE, including respiratory protection, chemical-resistant gloves, safety goggles, a face shield, and a lab coat or apron.
- Contain and Absorb:
 - Cover the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite).[\[6\]](#)[\[10\]](#)
 - Work from the outside of the spill towards the center to prevent spreading.
- Collect Waste:
 - Once the liquid is fully absorbed, carefully scoop the material using spark-proof tools into a designated, labeled container for hazardous waste.[\[5\]](#)

- Decontaminate:
 - Wipe the spill area with a suitable solvent (check compatibility first) and then with soap and water.
 - Place all cleaning materials into the hazardous waste container.
- Final Steps:
 - Properly dispose of the waste container according to institutional and regulatory guidelines.[\[8\]](#)
 - Ventilate the area until fumes have dissipated.

Visual Workflow Guides

Caption: Workflow for the safe handling of **3,4,5-Trifluorobenzyl bromide**.

Caption: Decision tree for responding to a **3,4,5-Trifluorobenzyl bromide** spill.

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